

Technical Support Center: (2R)-2-(2,5-difluorophenyl)pyrrolidine

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Compound of Interest

Compound Name: (2R)-2-(2,5-difluorophenyl)pyrrolidine

Cat. No.: B058993

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **(2R)-2-(2,5-difluorophenyl)pyrrolidine**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(2R)-2-(2,5-difluorophenyl)pyrrolidine**?

A1: For optimal stability, it is recommended to store **(2R)-2-(2,5-difluorophenyl)pyrrolidine** and its salts under an inert atmosphere (nitrogen or argon) at 2–8 °C.^[1] While some suppliers suggest room temperature storage, refrigerated conditions under inert gas will minimize potential degradation over long-term storage.

Q2: What is the expected shelf-life of **(2R)-2-(2,5-difluorophenyl)pyrrolidine**?

A2: The shelf-life of **(2R)-2-(2,5-difluorophenyl)pyrrolidine** can vary depending on the purity of the compound and the storage conditions. When stored as recommended (2–8 °C under an inert atmosphere), the compound is expected to be stable for an extended period. For critical applications, it is advisable to re-analyze the material if it has been in storage for a significant amount of time.

Q3: What are the potential degradation pathways for this compound?

A3: While specific degradation pathways for **(2R)-2-(2,5-difluorophenyl)pyrrolidine** have not been extensively documented in publicly available literature, compounds with similar pyrrolidine structures can be susceptible to oxidation and reactions involving the secondary amine. Exposure to air, light, and elevated temperatures can potentially lead to the formation of impurities.

Q4: Is **(2R)-2-(2,5-difluorophenyl)pyrrolidine** sensitive to light or moisture?

A4: As a general precaution for organic compounds, especially those with amine functionalities, it is prudent to protect **(2R)-2-(2,5-difluorophenyl)pyrrolidine** from prolonged exposure to light and moisture to prevent potential degradation. Storage in a tightly sealed, opaque container is recommended.

Q5: What are the physical and chemical properties of **(2R)-2-(2,5-difluorophenyl)pyrrolidine**?

A5: A summary of the key physical and chemical properties is provided in the table below.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected experimental results or loss of compound activity.	Compound degradation due to improper storage.	<ul style="list-style-type: none">- Verify that the compound has been stored under the recommended conditions (2–8 °C, inert atmosphere).- Perform a purity analysis (e.g., HPLC, NMR) to check for the presence of degradation products.- If degradation is confirmed, use a fresh batch of the compound for subsequent experiments.
Discoloration or change in the physical appearance of the compound.	Oxidation or contamination.	<ul style="list-style-type: none">- Do not use the discolored material for experiments.- Review handling procedures to minimize exposure to air and potential contaminants.- Consider repurifying the material if a significant quantity is affected and a fresh batch is unavailable.
Inconsistent analytical results (e.g., peak broadening or shifting in HPLC).	Instability of the compound in the analytical mobile phase or sample diluent.	<ul style="list-style-type: none">- Assess the stability of the compound in the chosen solvent system over the typical analysis time.- Adjust the pH of the mobile phase or sample diluent to improve stability.- Ensure freshly prepared solutions are used for analysis.

Data Presentation

Table 1: Physicochemical Properties of **(2R)-2-(2,5-difluorophenyl)pyrrolidine**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₁ F ₂ N	[2][3]
Molecular Weight	183.20 g/mol	[2][3]
CAS Number	1218935-59-1	[2][3]
Boiling Point (Predicted)	213.5 ± 40.0 °C	[2]
Density (Predicted)	1.164 ± 0.06 g/cm ³	
pKa (Predicted)	9.02 ± 0.10	[1]
Appearance	Light yellow to yellow Liquid	[1]

Experimental Protocols

Protocol 1: General Procedure for Assessing Compound Stability (Forced Degradation Study)

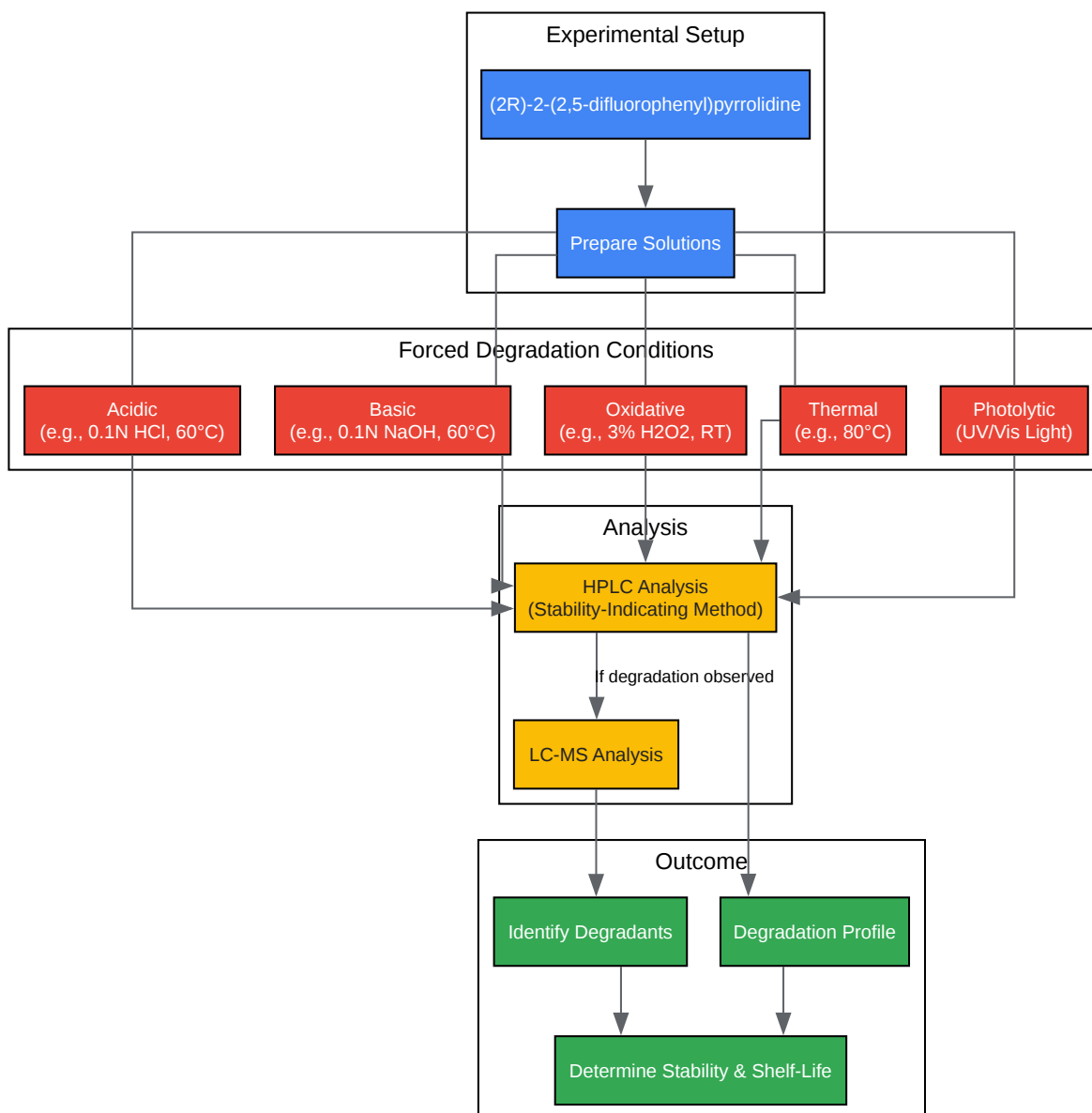
Forced degradation studies are essential to identify potential degradation products and pathways.[4]

- Sample Preparation: Prepare solutions of **(2R)-2-(2,5-difluorophenyl)pyrrolidine** in appropriate solvents (e.g., acetonitrile, methanol, water).
- Stress Conditions: Expose the solutions to a variety of stress conditions, including:
 - Acidic: 0.1 N HCl at 60°C for 24 hours.
 - Basic: 0.1 N NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: 80°C for 48 hours (solid state and in solution).
 - Photolytic: Expose to UV light (e.g., 254 nm) and visible light for a defined period.
- Analysis: Analyze the stressed samples at various time points using a stability-indicating HPLC method.[5]

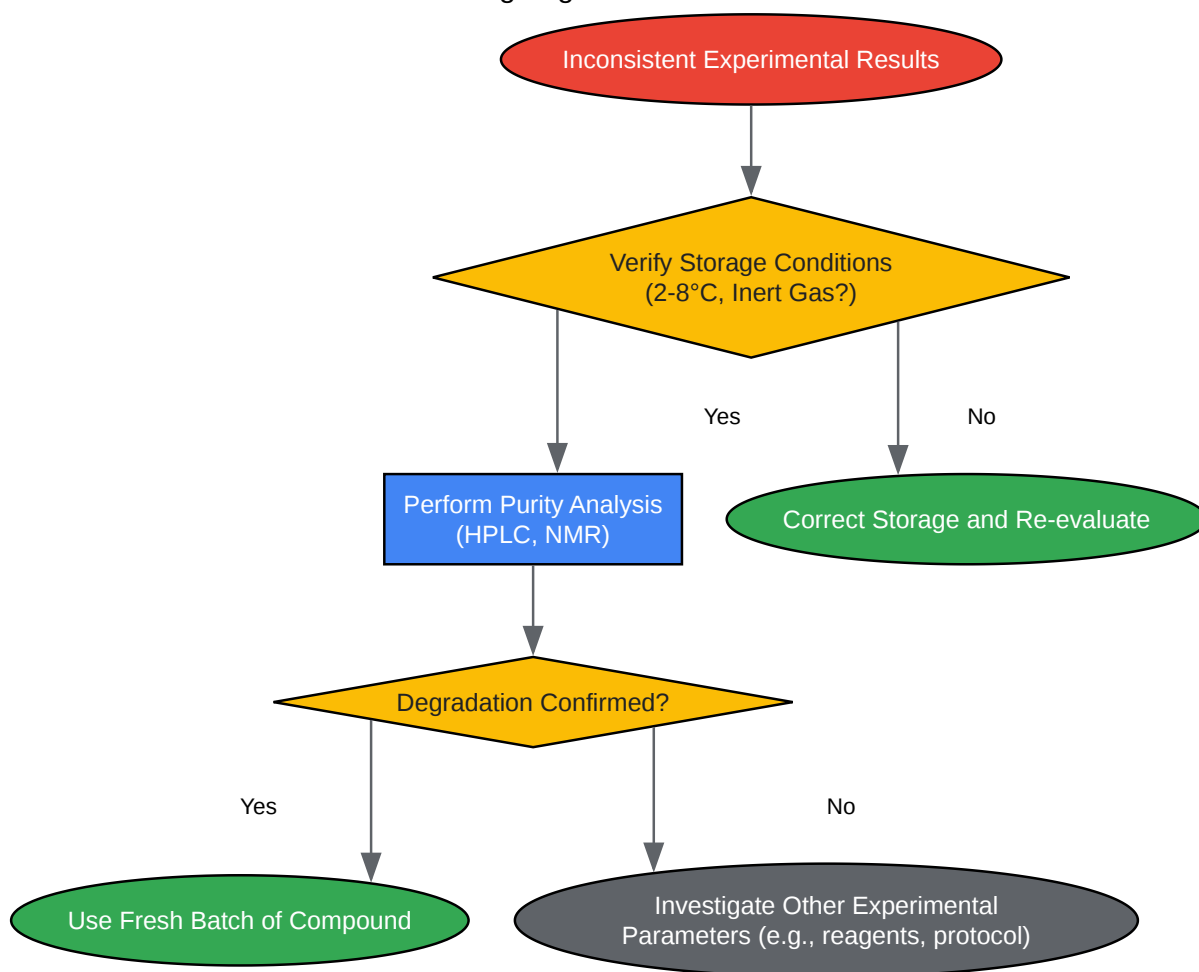
- **Peak Purity and Identification:** Use a photodiode array (PDA) detector to assess peak purity. For significant degradation products, use LC-MS to determine their molecular weights and aid in structural elucidation.^[5]

Visualizations

Workflow for Stability Assessment



Troubleshooting Logic for Inconsistent Results



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References

- 1. 1218935-59-1 CAS MSDS ((2R)-2-(2,5-DIFLUOROPHENYL)PYRROLIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 2. (2R)-2-(2,5-DIFLUOROPHENYL)PYRROLIDINE CAS#: 1218935-59-1 [m.chemicalbook.com]
- 3. 2-(2,5-Difluorophenyl)pyrrolidine, (R)- | C10H11F2N | CID 7176290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. longdom.org [longdom.org]
- 5. Analytical Techniques In Stability Testing | Separation Science [sepscience.com]
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